

Thermochemical Properties of DL-beta-Phenylalanine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *DL-beta-Phenylalanine*

Cat. No.: *B146209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of **DL-beta-Phenylalanine**. The information is compiled from various scientific sources to support research, development, and formulation activities. This document details key thermodynamic parameters, the experimental methodologies used for their determination, and relevant biological pathways.

Core Thermochemical Data

The following tables summarize the available quantitative thermochemical data for **DL-beta-Phenylalanine** and its alpha-isomer, DL-Phenylalanine, for comparative purposes. It is important to note that comprehensive experimental thermochemical data specifically for **DL-beta-Phenylalanine** is limited in the public domain. Much of the available detailed data pertains to the alpha-isomer.

Table 1: General and Physical Properties

Property	Value for DL-beta-Phenylalanine	Value for DL-alpha-Phenylalanine	Reference(s)
Molecular Formula	C ₉ H ₁₁ NO ₂	C ₉ H ₁₁ NO ₂	[1][2]
Molecular Weight	165.19 g/mol	165.19 g/mol	[1][2]
CAS Number	614-19-7	150-30-1	[1][2]
Physical Description	White powder/crystalline solid	White crystalline platelets, odorless	[1][3]
Melting Point	222 °C (decomposes)	266-267 °C (decomposes)	[1][4][5]

Table 2: Thermodynamic Properties

Property	Value for DL-alpha-Phenylalanine	Method	Reference(s)
Standard Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$)	-4646.3 ± 0.8 kJ/mol	Combustion Calorimetry	[6]
-4667.4 kJ/mol	Combustion Calorimetry	[6]	
-4653.00 ± 2.50 kJ/mol	Not Specified	[7]	
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{solid}}$)	-460.60 ± 2.60 kJ/mol	From Combustion Data	
Constant Pressure Heat Capacity (C_p, solid)	203.1 J/mol·K (at 298.15 K)	Not Specified	[6]
203.01 J/mol·K (at 298.15 K)	Temperature range 11 to 305 K	[6]	
Standard Molar Entropy ($S^\circ_{\text{solid}, 1 \text{ bar}}$)	213.64 J/mol·K	Not Specified	[6]
Enthalpy of Sublimation ($\Delta_{\text{sub}} H$)	154 ± 0.8 kJ/mol (at 455 K)	Vapor Pressure Measurement	[6]

Note: Comprehensive experimental thermochemical data specifically for **DL-beta-Phenylalanine** is not readily available in the cited literature. The data for DL-alpha-Phenylalanine is provided as a reference for a structurally similar compound.

Table 3: Solubility Data

Solvent	Solubility of DL-alpha-Phenylalanine	Reference(s)
Water	Soluble	[3]
Dilute Mineral Acid	Soluble	[3]
Dilute Alkali Hydroxide Solutions	Soluble	[3]
Ethanol	Slightly Soluble	[3]

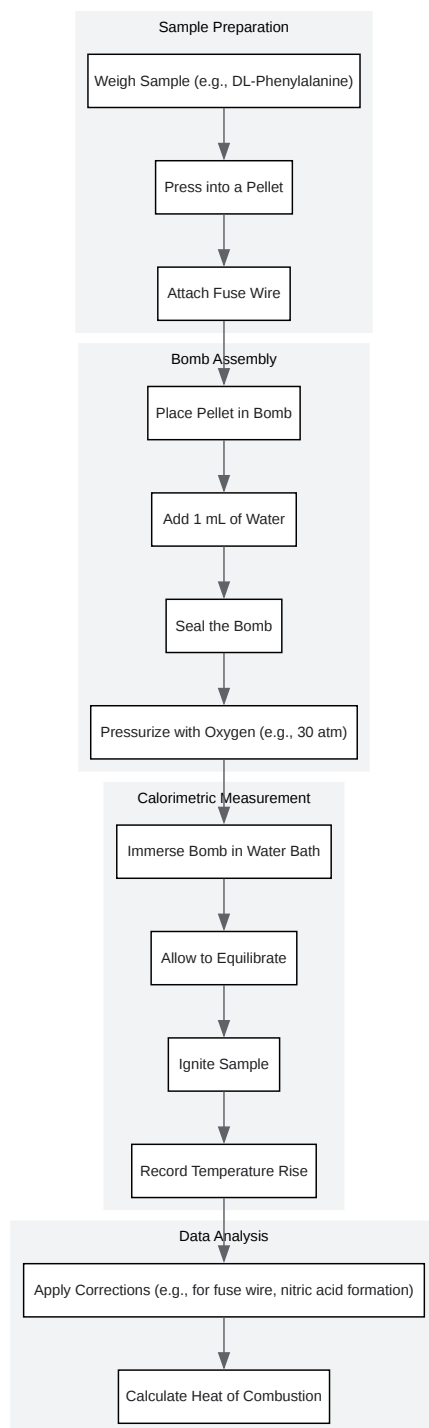
Experimental Protocols

The determination of the thermochemical properties listed above relies on precise calorimetric and analytical techniques. Below are detailed descriptions of the general experimental methodologies employed for these measurements.

Combustion Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion is determined using a bomb calorimeter.

Experimental Workflow: Bomb Calorimetry



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Caption: Workflow for determining the enthalpy of combustion using a bomb calorimeter.

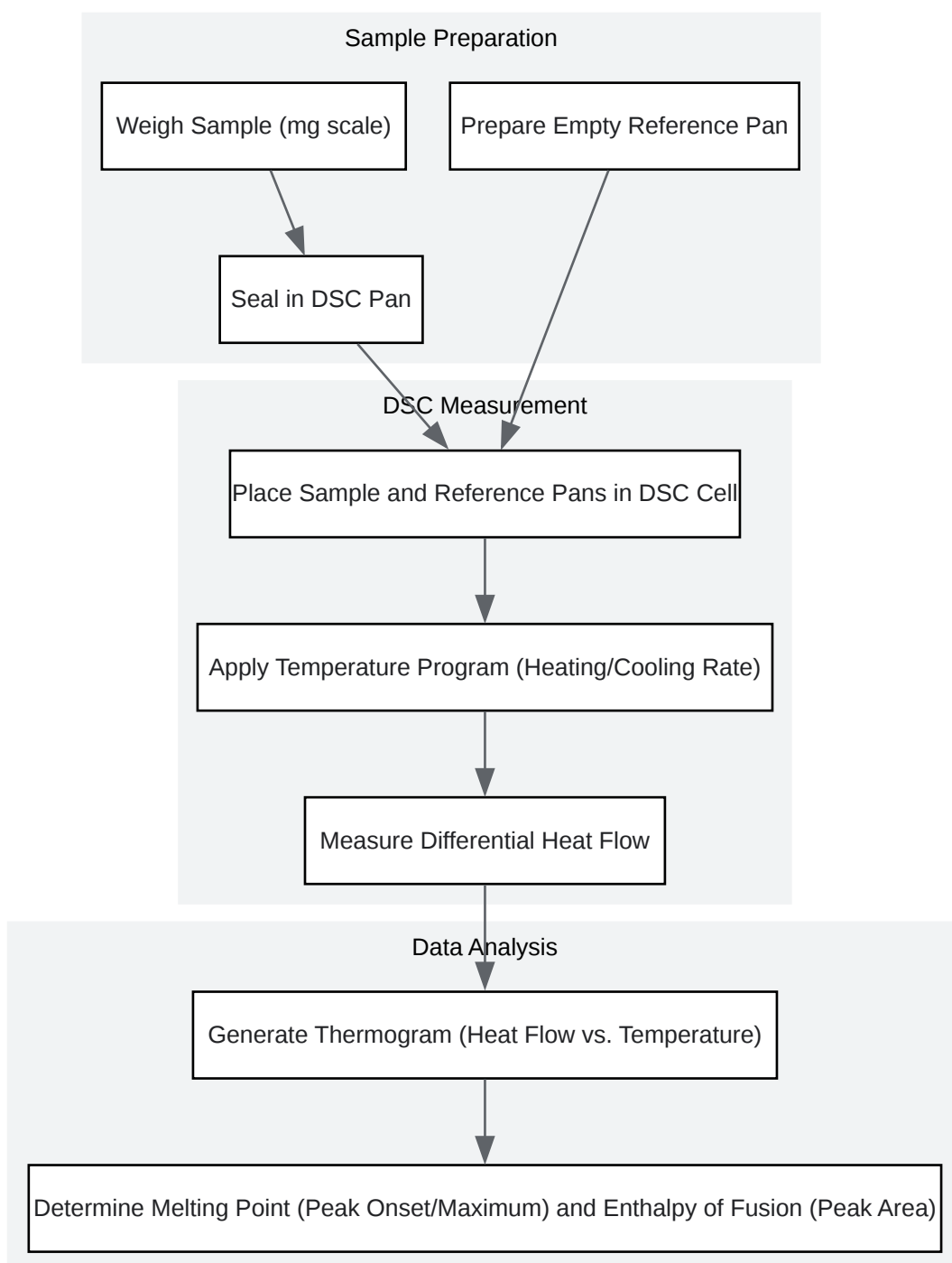
Methodology:

- **Sample Preparation:** A precisely weighed sample of the amino acid (typically around 1 gram) is pressed into a pellet. A fuse wire of known length and material is attached to the electrodes of the calorimeter bomb, with the wire in contact with the sample pellet.
- **Bomb Assembly:** A small amount of water (e.g., 1 mL) is placed in the bottom of the bomb to ensure that any water formed during combustion is in the liquid state. The bomb is then sealed and purged of air before being filled with high-purity oxygen to a pressure of approximately 30 atmospheres.
- **Calorimetric Measurement:** The sealed bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The system is allowed to reach thermal equilibrium. The sample is then ignited by passing an electric current through the fuse wire. The temperature of the water bath is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by burning a standard substance with a known heat of combustion, such as benzoic acid. The heat of combustion of the sample is calculated from the observed temperature rise, after applying corrections for the heat released by the combustion of the fuse wire and the formation of nitric acid from any residual nitrogen in the bomb.

Differential Scanning Calorimetry (DSC) for Melting Point and Heat Capacity

Differential Scanning Calorimetry is a thermoanalytical technique used to determine the melting point, enthalpy of fusion, and heat capacity of a substance.

Experimental Workflow: Differential Scanning Calorimetry (DSC)



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Caption: General workflow for Differential Scanning Calorimetry (DSC) analysis.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the amino acid is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **DSC Measurement:** The sample and reference pans are placed in the DSC instrument's furnace. The furnace is subjected to a controlled temperature program, typically a linear heating rate. The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Data Analysis:** The output is a thermogram, a plot of differential heat flow versus temperature. An endothermic peak indicates melting, with the onset or peak maximum corresponding to the melting temperature. The area under the peak is proportional to the enthalpy of fusion. For heat capacity measurements, the heat flow is measured over a range of temperatures.

For thermally labile compounds like amino acids that may decompose before melting, Fast Scanning Calorimetry (FSC) can be employed. FSC utilizes very high heating rates (e.g., >1000 K/s) to outrun the decomposition kinetics, allowing for the determination of the melting temperature and enthalpy of fusion.

Solubility Measurement

The solubility of an amino acid in a given solvent is typically determined by the equilibrium saturation method.

Methodology:

- **Equilibration:** An excess amount of the solid amino acid is added to the solvent in a sealed container. The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached.
- **Separation:** The saturated solution is carefully separated from the undissolved solid, usually by filtration or centrifugation.
- **Quantification:** The concentration of the amino acid in the saturated solution is determined using an appropriate analytical technique, such as gravimetric analysis (evaporation of the solvent and weighing the residue), spectroscopy (e.g., UV-Vis absorbance), or chromatography (e.g., HPLC).

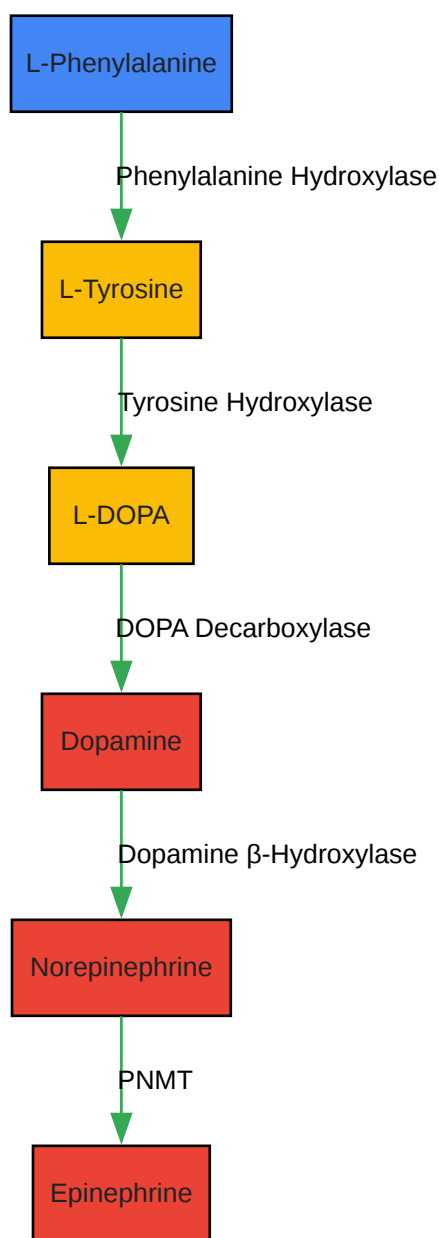
Biological Significance and Signaling Pathway

Phenylalanine is an essential amino acid and a precursor for the synthesis of several important neurotransmitters. The L-isomer is the form primarily utilized in these biological pathways.

Neurotransmitter Synthesis Pathway

L-phenylalanine is converted to L-tyrosine by the enzyme phenylalanine hydroxylase. L-tyrosine is then a key precursor in the catecholamine synthesis pathway, leading to the production of dopamine, norepinephrine (noradrenaline), and epinephrine (adrenaline).

Signaling Pathway: Phenylalanine to Catecholamines



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Caption: Biosynthetic pathway of catecholamine neurotransmitters from L-phenylalanine.

These neurotransmitters are crucial for various physiological and cognitive functions, including mood regulation, attention, and the "fight-or-flight" response. The role of D-phenylalanine and beta-phenylalanine in these specific pathways is less defined, though D-phenylalanine is thought to have analgesic properties.

Conclusion

This technical guide has summarized the key thermochemical properties of **DL-beta-Phenylalanine**, with comparative data for its alpha-isomer due to the limited availability of specific data for the beta form. Detailed experimental methodologies for determining these properties have been outlined, providing a basis for understanding the origin and reliability of the data. The inclusion of the primary biological pathway for phenylalanine highlights its importance in neuroscience and drug development. For further in-depth analysis, it is recommended to consult the original research articles cited.

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